

A Comprehensive Technical Guide to the Synthesis and Characterization of Ferric Pyrophosphate Citrate

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Compound of Interest

Compound Name: *Ferric Pyrophosphate Citrate*

CAS No.: *1275612-31-1*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the synthesis and characterization of **Ferric Pyrophosphate Citrate** (FPC), a novel, water-soluble, carbohydrate-free iron salt. FPC is a complex of iron (III) with pyrophosphate and citrate, designed for parenteral administration to treat iron deficiency, particularly in patients with chronic kidney disease undergoing hemodialysis.[1][2][3] Its unique mechanism of directly donating iron to transferrin bypasses the reticuloendothelial system, offering a potential advantage in managing anemia, especially in inflammatory states.[1][2]

Physicochemical Properties and Composition

Ferric Pyrophosphate Citrate is a yellow to green amorphous powder.[4] It is highly soluble in water (>100 g/L) and practically insoluble in most organic solvents.[4] Unlike traditional intravenous iron therapies, FPC is a non-colloidal, complex iron salt that does not have a carbohydrate moiety.[1][3] X-ray absorption spectroscopy data have confirmed that in its solid state, FPC consists of iron (III) complexed with one pyrophosphate and two citrate molecules.

[1][3] This structural integrity is maintained when dissolved in solution, ensuring its stability for pharmaceutical applications.[1][3]

Table 1: Physicochemical Properties of **Ferric Pyrophosphate Citrate**

Property	Value	References
Appearance	Yellow to green amorphous powder	[4]
Molecular Formula	$[\text{Fe}_4^{3+}(\text{C}_6\text{H}_5\text{O}_7)_3(\text{P}_2\text{O}_7)_3]$	[4]
Molecular Mass	Approximately 1313 g/mol	[1][4]
Solubility in Water	> 100 g/L	[4]
Solubility in Organic Solvents	Insoluble in MeOH, Acetone, THF, DMF, DMSO	[4]
Thermal Decomposition	$263 \pm 3^\circ\text{C}$	[4]
pH (5% solution in water)	~6	[4]

Table 2: Composition of **Ferric Pyrophosphate Citrate**

Component	Weight Percentage (%)	References
Iron (Fe)	7.5 - 9.0	[4]
Citrate	15 - 22	[4]
Pyrophosphate	15 - 22	[4]
Phosphate	< 2	[4]
Sodium	18 - 25	[4]
Sulfate	20 - 35	[4]

Synthesis of Ferric Pyrophosphate Citrate

The synthesis of **Ferric Pyrophosphate Citrate** generally involves the reaction of a ferric salt with sources of citrate and pyrophosphate ions in an aqueous solution. Several methods have been described, with variations in the order of addition of reagents, temperature, and purification steps.

Experimental Protocol: Synthesis

This protocol describes a common method for the laboratory-scale synthesis of **Ferric Pyrophosphate Citrate**.

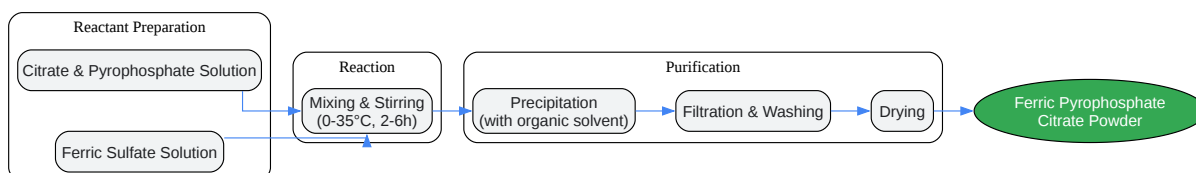
Materials:

- Ferric sulfate ($\text{Fe}_2(\text{SO}_4)_3$)
- Disodium citrate ($\text{Na}_2\text{C}_6\text{H}_6\text{O}_7$) or Sodium citrate ($\text{Na}_3\text{C}_6\text{H}_5\text{O}_7$)
- Tetrasodium pyrophosphate ($\text{Na}_4\text{P}_2\text{O}_7$)
- Deionized water
- Methanol, Ethanol, or Acetone (for precipitation)

Procedure:

- Preparation of Reactant Solutions:
 - Dissolve ferric sulfate in deionized water to create a ferric ion solution.
 - Prepare a separate aqueous solution containing both disodium citrate and tetrasodium pyrophosphate.
- Reaction:
 - Slowly add the citrate and pyrophosphate solution to the ferric sulfate solution with constant stirring. The color of the solution will typically change from orange to a clear green.^[5]

- The reaction is typically carried out at a controlled temperature, for instance, between 0-35°C, and stirred for 2-6 hours.[6]
- Precipitation:
 - Slowly add an organic solvent such as methanol, ethanol, or acetone to the reaction mixture with vigorous stirring to induce the precipitation of the light green **Ferric Pyrophosphate Citrate** complex.[6]
- Isolation and Drying:
 - Collect the precipitate by filtration (e.g., suction filtration).
 - Wash the precipitate with the organic solvent used for precipitation to remove any unreacted starting materials.
 - Dry the solid product under vacuum at a controlled temperature.



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*Synthesis Workflow for **Ferric Pyrophosphate Citrate**.*

Characterization of Ferric Pyrophosphate Citrate

A comprehensive characterization of **Ferric Pyrophosphate Citrate** is crucial to ensure its quality, purity, and consistency. The following are key analytical techniques employed for its characterization.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the FPC complex.

Experimental Protocol: FTIR Spectroscopy

- **Sample Preparation:** Prepare a solid dispersion of the FPC sample in anhydrous potassium bromide (KBr). Typically, a 1-3% dispersion is used. Grind the FPC and KBr together to form a fine, homogeneous powder.
- **Pellet Formation:** Press the KBr-sample mixture into a thin, transparent pellet using a hydraulic press.
- **Data Acquisition:** Place the pellet in the sample holder of an FTIR spectrometer. Record the spectrum, typically in the range of 4000-400 cm^{-1} .
- **Data Analysis:** Identify the characteristic absorption bands corresponding to the functional groups of citrate (C=O, C-O stretches) and pyrophosphate (P=O, P-O stretches).

Table 3: Characteristic FTIR Peaks for **Ferric Pyrophosphate Citrate**

Wavenumber (cm^{-1})	Assignment
~3437	O-H stretch
~1615	C=O stretch (citrate)
~1391	C-O stretch (citrate)
~1139	P=O stretch (pyrophosphate)
~906	P-O stretch (pyrophosphate)

(Note: These are approximate values and may vary slightly between batches and instruments.)

X-ray Diffraction (XRD)

XRD is employed to determine the solid-state nature of FPC. As FPC is an amorphous powder, the XRD pattern will not show sharp Bragg peaks characteristic of crystalline materials.

Experimental Protocol: Powder X-ray Diffraction (PXRD)

- **Sample Preparation:** Finely grind the FPC sample to ensure a random orientation of particles.
- **Sample Mounting:** Place the powdered sample into a sample holder, ensuring a flat and level surface.
- **Data Acquisition:** Mount the sample holder in a powder X-ray diffractometer. Collect the diffraction pattern over a specified 2θ range (e.g., $5-70^\circ$) using a copper X-ray source.
- **Data Analysis:** The resulting diffractogram for an amorphous sample like FPC will exhibit broad humps rather than sharp peaks, confirming its non-crystalline nature.

High-Performance Liquid Chromatography (HPLC)

HPLC methods are used to quantify the citrate and pyrophosphate content in FPC.

Experimental Protocol: Ion-Exchange Chromatography for Anion Content

- **System:** Use a high-performance ion chromatography (HPIC) system equipped with an anion-exchange column (e.g., Dionex™ IonPac™ AS15), a suppressed conductivity detector, and an autosampler.[\[7\]](#)
- **Mobile Phase:** Employ a sodium hydroxide gradient for the separation of anions.[\[8\]](#)
- **Sample Preparation:** Accurately weigh and dissolve the FPC sample in deionized water to a known concentration.
- **Analysis:** Inject the sample and standards into the HPIC system. Identify and quantify the citrate and pyrophosphate peaks based on their retention times and the calibration curves generated from standards.

Thermogravimetric Analysis (TGA)

TGA is used to evaluate the thermal stability of FPC and to determine the presence of any residual solvents or water.

Experimental Protocol: Thermogravimetric Analysis

- **Sample Preparation:** Place a small, accurately weighed amount of the FPC sample (typically 5-10 mg) into a TGA sample pan.
- **Data Acquisition:** Place the sample pan in the TGA instrument. Heat the sample at a controlled rate (e.g., 10°C/min) under a nitrogen atmosphere. Record the change in mass as a function of temperature.
- **Data Analysis:** Analyze the resulting TGA curve to identify the temperatures at which mass loss occurs. The thermal decomposition of FPC is observed at approximately 263°C.[4]

Mechanism of Action: Iron Delivery to Transferrin

The clinical efficacy of **Ferric Pyrophosphate Citrate** is attributed to its unique mechanism of iron delivery. Unlike carbohydrate-based iron formulations that are taken up by macrophages, FPC directly donates iron to plasma transferrin.[1][2]

This direct donation allows for the rapid and efficient transport of iron to the bone marrow for erythropoiesis.[1] Kinetic studies have demonstrated that FPC achieves 100% iron loading of human apo-transferrin within 10 minutes.[2] This mechanism bypasses the hepcidin-mediated sequestration of iron within the reticuloendothelial system, which can be a limiting factor in iron utilization, especially in patients with inflammation.[1]



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*Mechanism of Iron Delivery by **Ferric Pyrophosphate Citrate**.*

Pharmacokinetic Properties

Pharmacokinetic studies in healthy volunteers and patients with chronic kidney disease have shown that intravenously administered **Ferric Pyrophosphate Citrate** exhibits dose-

proportional pharmacokinetics.[9][10] The iron is rapidly bound to transferrin and cleared from the circulation.[9]

Table 4: Pharmacokinetic Parameters of Intravenously Administered **Ferric Pyrophosphate Citrate** in Healthy Subjects

Parameter	Value (for a 6.5 mg dose)	References
C _{max} (Maximum Serum Concentration)	33.46 ± 4.83 µmol/L	[10]
T _{max} (Time to Maximum Concentration)	4.09 ± 0.19 h	[10]
AUC _t (Area Under the Curve)	201.98 ± 46.73 h*µmol/L	[10]
Apparent Terminal Half-life (t _{1/2})	1.2 - 2.0 hours	[9]

Conclusion

Ferric Pyrophosphate Citrate represents a significant advancement in parenteral iron therapy. Its well-defined chemical structure, high water solubility, and unique mechanism of direct iron donation to transferrin offer a favorable profile for the treatment of iron deficiency. The detailed synthesis and characterization protocols provided in this guide are intended to support researchers and drug development professionals in the further investigation and application of this important therapeutic agent.

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